

Personal protective equipment for handling SJ000291942

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Compound of Interest		
Compound Name:	SJ000291942	
Cat. No.:	B2752707	Get Quote

Essential Safety and Handling Guide for SJ000291942

For Immediate Use by Laboratory Professionals

This document provides critical safety and logistical information for the handling, storage, and disposal of **SJ000291942**, a potent activator of the canonical bone morphogenetic protein (BMP) signaling pathway. Adherence to these guidelines is essential to ensure a safe laboratory environment and prevent accidental exposure.

Hazard Identification and Personal Protective Equipment (PPE)

SJ000291942 is a research chemical and should be handled with caution. While a comprehensive toxicological profile is not available, it is prudent to treat this compound as potentially hazardous.

Recommended Personal Protective Equipment (PPE):



Protection Type	Specification	
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat.	
Respiratory Protection	Not required under normal conditions of use with adequate ventilation. If dusts are generated, a NIOSH-approved particulate respirator is recommended.	

Physical and Chemical Properties

A summary of the key physical and chemical properties of **SJ000291942** is provided below.

Property	Value	Source
Chemical Name	2-(4-ethylphenoxy)-N-(4-fluoro- 3-nitrophenyl)-acetamide	[1]
CAS Number	425613-09-8	[1]
Molecular Formula	C16H15FN2O4	[1]
Molecular Weight	318.3 g/mol	[1]
Appearance	Crystalline solid	
Purity	≥98%	[1]
Solubility	DMSO: 30 mg/mLDMF: 30 mg/mL	
Storage Temperature	-20°C	

Handling and Storage

Handling:



- Avoid contact with eyes, skin, and clothing.
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Use only in a well-ventilated area, preferably in a chemical fume hood.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage temperature is -20°C.

Accidental Release and Disposal Plan

Accidental Release:

- Spill: Wear appropriate PPE. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal. For large spills, dike the area to prevent spreading and contact environmental services.
- Ventilation: Ensure adequate ventilation.

Disposal:

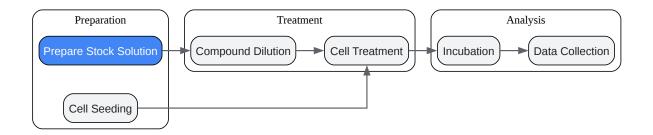
- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow to enter drains or waterways.

Experimental Protocols and Signaling Pathway

SJ000291942 activates the canonical BMP signaling pathway. The simplified workflow for a typical in vitro experiment and the signaling pathway are outlined below.

Experimental Workflow:



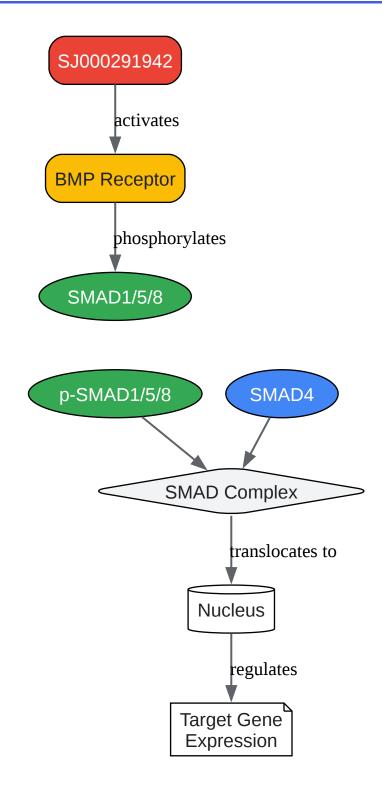


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Experimental workflow for in vitro studies with \$3000291942.

Signaling Pathway:





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Canonical BMP signaling pathway activated by \$J000291942.





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References

- 1. caymanchem.com [caymanchem.com]
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